

Stannous Phosphate: A Comprehensive Analysis of its Crystal Structure

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Compound of Interest

Compound Name: *Stannous phosphate*

CAS No.: *16834-09-6*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the crystal structure of **stannous phosphate**, $\text{Sn}_3(\text{PO}_4)_2$, a compound of interest in various scientific and industrial fields. The following sections present its crystallographic data, a thorough description of the experimental protocols for structure determination, and a visual representation of the analytical workflow.

Crystallographic Data of Anhydrous Stannous Phosphate

The crystal structure of anhydrous **stannous phosphate** has been determined through single-crystal X-ray diffraction studies. The compound crystallizes in a monoclinic system. Key crystallographic data are summarized in the table below for easy reference and comparison.

Parameter	Value	Reference
Chemical Formula	$\text{Sn}_3(\text{PO}_4)_2$	[1]
Crystal System	Monoclinic	[1]
Space Group	$P2_1/c$	[1]
Unit Cell Dimensions	$a = 11.092(8) \text{ \AA}$	[1]
	$b = 4.830(4) \text{ \AA}$	[1]
	$c = 16.401(10) \text{ \AA}$	[1]
	$\beta = 94.28(5)^\circ$	[1]
Volume	$875.5 \text{ \AA}^3$	Calculated
Z (formula units per unit cell)	4	[1]

Structural Description

The crystal structure of anhydrous **stannous phosphate** is characterized by a layered arrangement of stannous (Sn^{2+}) ions and phosphate (PO_4^{3-}) tetrahedra. These layers are oriented parallel to the ac plane of the unit cell.[1] A notable feature of the structure is the presence of two open channels running parallel to the [2] direction, which are formed by a helical arrangement of the stannous ions.[1]

Each tin(II) ion is positioned at the apex of a trigonal pyramid. The base of this pyramid is formed by three oxygen atoms, each belonging to a different phosphate group.[1] This coordination is a common feature in tin(II) compounds, attributed to the stereochemically active lone pair of electrons on the Sn^{2+} ion.

Experimental Protocols

The determination of the crystal structure of **stannous phosphate** involves several key experimental stages, from the synthesis of high-quality crystals to the final refinement of the structural model.

Synthesis of Stannous Phosphate Crystals (Hydrothermal Method)

High-quality single crystals of **stannous phosphate** suitable for X-ray diffraction can be synthesized using hydrothermal methods. While the exact conditions for $\text{Sn}_3(\text{PO}_4)_2$ are proprietary to the original researchers, a general protocol can be adapted from the synthesis of other tin(II) phosphates.^{[3][4]}

Materials and Reagents:

- A tin(II) salt (e.g., SnCl_2 , SnC_2O_4)
- A phosphate source (e.g., H_3PO_4 , NaH_2PO_4)
- Deionized water
- (Optional) A structure-directing agent or mineralizer

Procedure:

- **Precursor Mixture Preparation:** A stoichiometric mixture of the tin(II) salt and the phosphate source is prepared in deionized water. The mixture is stirred to ensure homogeneity.
- **Hydrothermal Reaction:** The precursor mixture is transferred to a Teflon-lined stainless steel autoclave. The autoclave is sealed and heated to a specific temperature (typically between $150\text{--}200^\circ\text{C}$) for a duration ranging from several hours to a few days.^[4] The autogenous pressure developed within the autoclave facilitates the crystallization process.
- **Cooling and Product Recovery:** The autoclave is allowed to cool down to room temperature slowly. The solid product, containing single crystals of **stannous phosphate**, is then collected by filtration.
- **Washing and Drying:** The collected crystals are washed with deionized water and a suitable solvent (e.g., ethanol) to remove any unreacted precursors or byproducts. The final product is then dried under vacuum or at a low temperature.

Single-Crystal X-ray Diffraction (SC-XRD)

SC-XRD is the primary technique for determining the precise three-dimensional arrangement of atoms in a crystal.

Procedure:

- **Crystal Selection and Mounting:** A suitable single crystal, free of cracks and other defects, is selected under a polarizing microscope.^[5] The crystal is mounted on a goniometer head using a suitable adhesive.
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. The crystal is cooled (typically to 100 K) to minimize thermal vibrations of the atoms. A monochromatic X-ray beam is directed at the crystal. As the crystal is rotated, a series of diffraction patterns are collected by a detector.^[2]
- **Data Processing:** The collected diffraction images are processed to determine the unit cell parameters, space group, and the intensities of the diffraction spots. This step involves indexing the reflections and integrating their intensities.
- **Structure Solution:** The processed data is used to solve the crystal structure. For inorganic compounds like **stannous phosphate**, the heavy-atom method (Patterson method) or direct methods are typically employed to determine the initial positions of the tin and phosphorus atoms.^[6]
- **Structure Refinement:** The initial structural model is refined using a least-squares method. This iterative process adjusts the atomic coordinates, and thermal parameters to minimize the difference between the observed and calculated structure factors.^[6]

Powder X-ray Diffraction (PXRD) and Rietveld Refinement

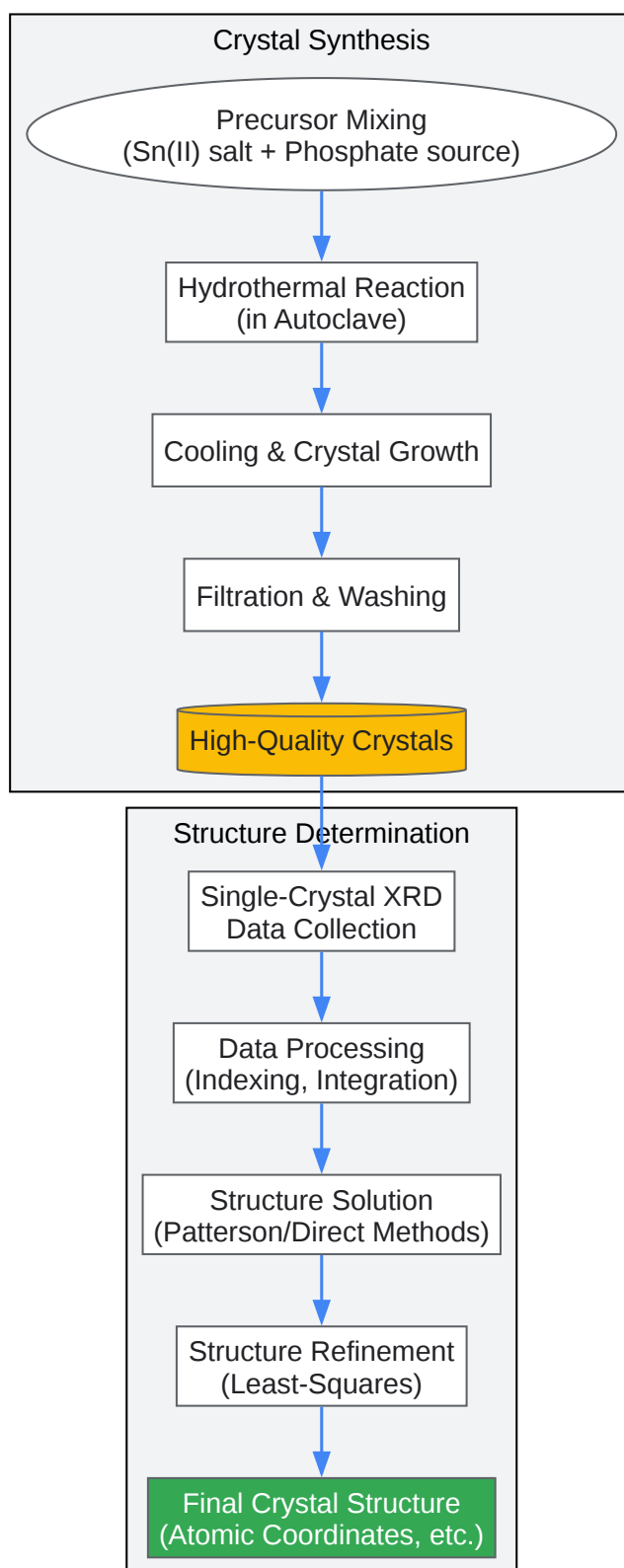
PXRD is used to analyze the bulk crystalline material and can be used for structure refinement, especially when large single crystals are not available. The Rietveld method is a powerful technique for refining a crystal structure model using powder diffraction data.^[7]

Procedure:

- **Sample Preparation:** A finely ground powder of the **stannous phosphate** sample is prepared to ensure random orientation of the crystallites.
- **Data Collection:** The powder sample is placed in a powder diffractometer, and a diffraction pattern (intensity vs. 2θ) is collected.
- **Rietveld Refinement:**
 - **Initial Model:** The refinement starts with an initial structural model, which includes the space group, approximate lattice parameters, and atomic positions obtained from single-crystal data or a similar known structure.
 - **Background and Profile Fitting:** The background of the diffraction pattern is modeled and subtracted. The peak shape and width parameters are then refined to match the experimental data.
 - **Structural Parameter Refinement:** The lattice parameters, atomic coordinates, and isotropic/anisotropic displacement parameters are refined iteratively until the best fit between the calculated and observed diffraction patterns is achieved.^[8]
 - **Goodness-of-Fit:** The quality of the refinement is assessed using various agreement indices (R-factors), such as R_{wp} (weighted-profile R-factor) and χ^2 (goodness of fit).

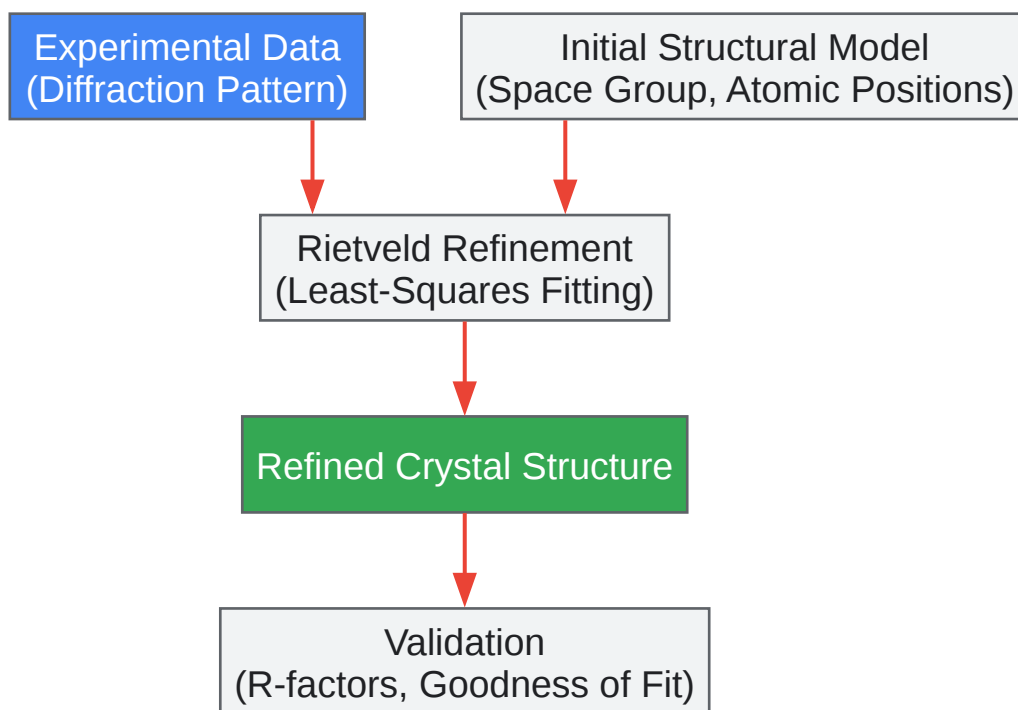
Mandatory Visualizations

The following diagrams illustrate the logical workflow for the determination of the crystal structure of **stannous phosphate**.



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Workflow for **Stannous Phosphate** Crystal Structure Determination.



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Logical Flow of Rietveld Refinement for Powder XRD Data.

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